

# Navigating the Disposal of Laboratory Materials Associated with ZP 120C Equipment

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ZP 120C

Cat. No.: B12408398

[Get Quote](#)

Initial investigations suggest that "**ZP 120C**" is likely a model identifier for a piece of laboratory or industrial equipment rather than a chemical substance. As such, this guide provides a comprehensive framework for the proper disposal of waste streams—be they chemical, biological, or electronic—that may be generated from or associated with such equipment. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

## Step 1: Identify the Waste Stream

The first and most crucial step is to accurately identify the nature of the waste material. Laboratory equipment can generate a variety of waste types, and the disposal protocol is entirely dependent on the waste's characteristics. Consult the equipment's user manual and the Safety Data Sheets (SDS) for any chemical reagents used in conjunction with the "**ZP 120C**" apparatus.

Key questions to answer:

- Is the waste chemical? If so, is it a solvent, an acid, a base, an oxidizer, or a reactive substance?[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Is the waste biological? Does it contain microorganisms, tissues, or other potentially infectious materials?[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Is the waste radioactive? Has the equipment been used with radioactive isotopes?

- Is it electronic waste (e-waste)? Are you disposing of the equipment itself or electronic components?[5][6][8]
- Is it a "mixed waste"? Does it fall into more than one of the above categories?

Use the following table to categorize and quantify the waste generated from your **"ZP 120C"** equipment.

| Waste Stream Category | Specific Components                    | Hazard Classification(s)         | Estimated Volume/Mass | Designated Disposal Container |
|-----------------------|--|----------------------------------|-----------------------|-------------------------------|
| Chemical              | e.g., Acetone, Hydrochloric Acid       | e.g., Flammable, Corrosive       |                       |                               |
| Biological            | e.g., Bacterial cultures, Cell lines   | e.g., Biohazardous               |                       |                               |
| Radioactive           | e.g., <sup>32</sup> P, <sup>14</sup> C | e.g., Radioactive                |                       |                               |
| Sharps                | e.g., Needles, Broken glass            | e.g., Puncture hazard, Biohazard |                       |                               |
| Electronic (E-waste)  | e.g., Circuit boards, Power supplies   | e.g., Heavy metals               |                       |                               |
| General Solid Waste   | e.g., Uncontaminated gloves, Paper     | e.g., Non-hazardous              |                       |                               |

## Step 2: Decontamination of Equipment

Before disposing of the **"ZP 120C"** equipment itself or any of its reusable components, it is mandatory to perform a thorough decontamination.[8][9][10]

- Chemical Residues: Clean surfaces with appropriate solvents like acetone, ethanol, or isopropyl alcohol, ensuring adequate ventilation and personal protective equipment (PPE).

[10]

- Biological Contamination: Use a suitable disinfectant, such as a 10% bleach solution, and ensure sufficient contact time to inactivate any biological agents.[10]
- Radioactive Materials: Follow your institution's specific radiation safety protocols for decontamination.

After decontamination, remove any hazardous material symbols or labels from the equipment.

[9]

## Step 3: Segregation and Storage of Waste

Proper segregation of waste is essential to prevent dangerous chemical reactions and to ensure that each waste stream is disposed of correctly.[1][3][11][12]

- Compatibility: Never mix different types of chemical waste unless you are certain they are compatible.[1][4][11] As a general rule, segregate acids from bases, and flammables from oxidizers.[4]
- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical names of the contents, and the date of generation.[2][11]
- Containers: Use appropriate, leak-proof containers that are compatible with the waste they hold.[2][3] Keep containers closed except when adding waste.[2]

## Step 4: Disposal Procedures

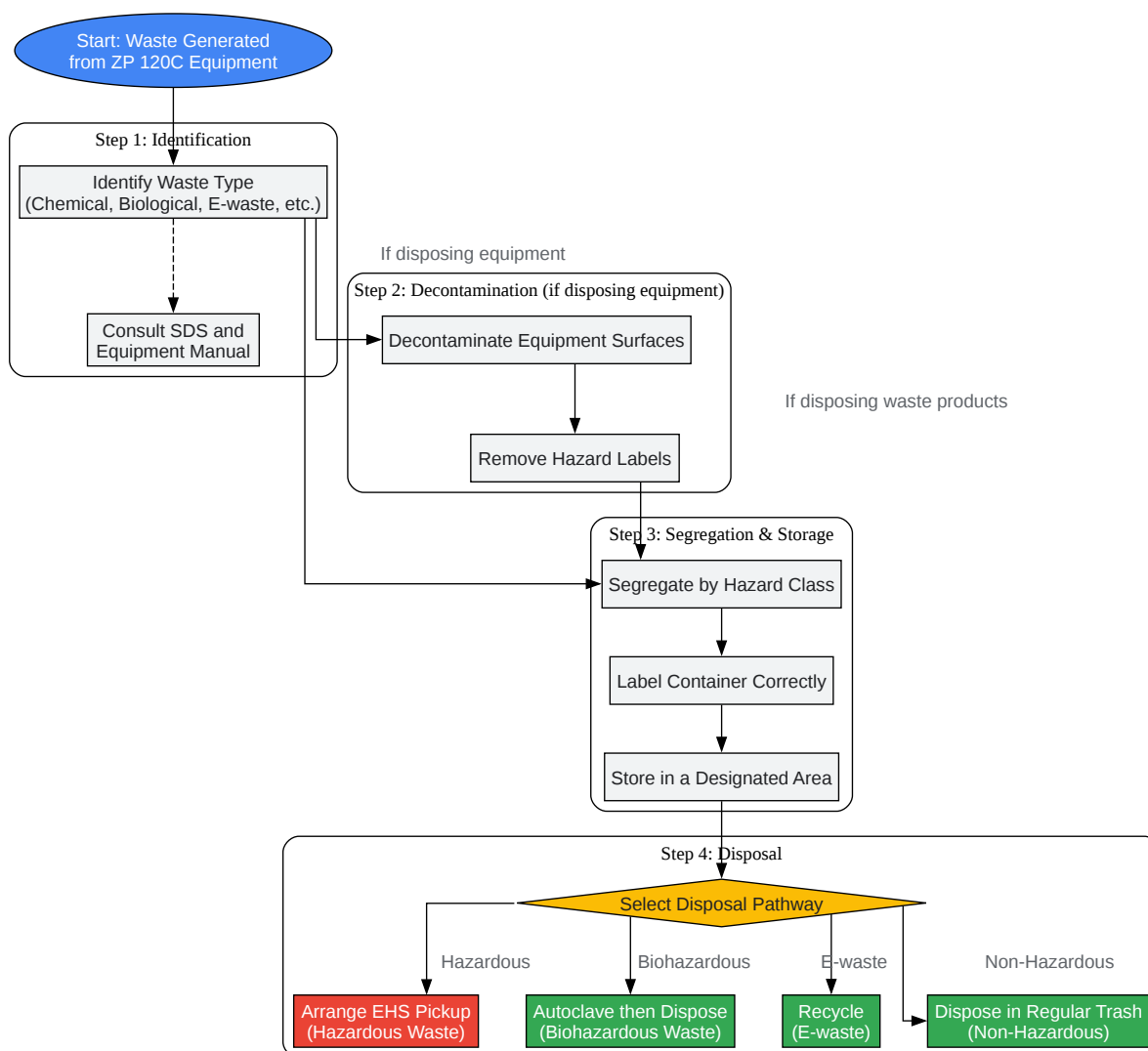
The final disposal route depends on the waste classification.

- Hazardous Chemical Waste: This waste must be collected by a licensed hazardous waste disposal company.[6] Contact your institution's Environmental Health and Safety (EHS) office to arrange for a pickup.[11][13] Do not pour chemicals down the drain unless you have explicit permission from EHS for specific, neutralized substances.[6][11]
- Biological Waste: Potentially infectious waste often requires sterilization by autoclaving before it can be disposed of with regular trash.[5][6] Sharps must always be placed in designated puncture-resistant containers.[5]

- **Electronic Waste (E-waste):** Electronic components and equipment should be recycled through a certified e-waste recycling program to properly manage heavy metals and other hazardous materials.[\[5\]](#)[\[6\]](#)[\[8\]](#)
- **General Waste:** Non-hazardous solid waste, such as uncontaminated gloves and packaging, can typically be disposed of in the regular trash.[\[5\]](#)

## Decision-Making Flowchart for Laboratory Waste Disposal

The following diagram illustrates the logical steps for determining the correct disposal path for waste generated from laboratory equipment like the **"ZP 120C"**.



[Click to download full resolution via product page](#)

Caption: Disposal decision workflow for laboratory equipment waste.

# The Central Role of Your Environmental Health and Safety (EHS) Office

For any questions or uncertainties regarding waste disposal, your institution's EHS office is the definitive resource.<sup>[11][13][14]</sup> They can provide specific guidance tailored to your location and the materials you are working with, ensuring compliance with all local, state, and federal regulations.<sup>[11][15]</sup> Always treat unknown chemical waste as hazardous until proven otherwise by a qualified professional.<sup>[16][17]</sup>

## Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ehhs.upenn.edu [ehhs.upenn.edu]
- 2. research.columbia.edu [research.columbia.edu]
- 3. boomwaste.com [boomwaste.com]
- 4. How to Prepare and Store Hazardous Waste | Environment, Health & Safety [ehs.ucla.edu]
- 5. actenviro.com [actenviro.com]
- 6. Waste Disposal & Trash Pickup | Republic Services [republicservices.com]
- 7. Article - Laboratory Safety Manual - ... [policies.unc.edu]
- 8. Disposing of Laboratory Equipment: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 9. Biosafety Manual – Stanford Environmental Health & Safety [ehs.stanford.edu]
- 10. safety.rice.edu [safety.rice.edu]
- 11. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 12. businesswaste.co.uk [businesswaste.co.uk]
- 13. ehs.ku.edu [ehs.ku.edu]

- 14. Lab Safety Manual | Environmental Health & Safety (EHS) [ehs.utexas.edu]
- 15. How to Determine and Manage Hazardous Chemical Waste in Your Lab | Lab Manager [labmanager.com]
- 16. vanderbilt.edu [vanderbilt.edu]
- 17. Identification of Hazardous Waste | Office of Clinical and Research Safety [vumc.org]
- To cite this document: BenchChem. [Navigating the Disposal of Laboratory Materials Associated with ZP 120C Equipment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12408398#zp-120c-proper-disposal-procedures]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)